

Personal protective equipment for handling 2-Ethylfuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethylfuran**

Cat. No.: **B109080**

[Get Quote](#)

Essential Safety and Handling Guide for 2-Ethylfuran

This guide provides immediate safety, operational, and disposal information for the handling of **2-Ethylfuran** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Hazard Summary

2-Ethylfuran is a highly flammable liquid and vapor that is harmful if swallowed, inhaled, or in contact with skin.^[1] Some classifications also list it as toxic if swallowed and fatal if inhaled.^[2] ^[3] Its vapors are heavier than air and can form explosive mixtures, posing a flashback risk.^[4]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Ethylfuran**.

Property	Value	Source(s)
CAS Number	3208-16-0	[1] [5]
Molecular Formula	C ₆ H ₈ O	[3]
Molecular Weight	96.13 g/mol	[3]
Appearance	Light yellow liquid	[4]
Boiling Point	92 - 93 °C (198 - 199 °F)	
Density	0.912 g/cm ³ at 25 °C (77 °F)	
UN Number	1993	[6]
GHS Hazard Statements	H225, H301, H302, H312, H330, H332	[1] [2] [3]

Operational and Disposal Plan

This section provides a step-by-step guide for the safe handling and disposal of **2-Ethylfuran**.

Pre-Handling and Preparation

- Risk Assessment: Before beginning work, perform a thorough risk assessment for the planned experiment, considering the quantities of **2-Ethylfuran** to be used and the potential for vapor generation.
- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[7\]](#)
- Ignition Sources: Identify and remove all potential ignition sources, such as open flames, hot surfaces, and sparks.[\[4\]](#) Use only non-sparking tools and explosion-proof equipment.[\[4\]](#)
- Emergency Equipment: Locate and verify the functionality of the nearest safety shower, eyewash station, and fire extinguisher (suitable types include dry sand, dry chemical, or alcohol-resistant foam).

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Ethylfuran**:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields.[2]
- Hand Protection: Chemical-resistant gloves are required.[2] Consult the glove manufacturer's specifications to ensure compatibility and breakthrough time for **2-Ethylfuran**.
- Respiratory Protection: When vapors or aerosols are generated, or if ventilation is inadequate, respiratory protection is required.[2] A full-face respirator with an appropriate filter (e.g., Filter type ABEK) should be used if exposure limits are exceeded.[2]
- Body Protection: Wear flame-retardant and antistatic protective clothing.[2] A lab coat is the minimum requirement, and impervious clothing should be worn when there is a risk of significant skin contact.[2]

Step-by-Step Handling Procedure

- Grounding: Before dispensing, ground and bond the container and receiving equipment to prevent static discharge.[4]
- Dispensing: Slowly dispense the required amount of **2-Ethylfuran** inside a chemical fume hood to minimize vapor release.
- Container Sealing: Keep the container tightly closed when not in use.[2][4]
- Post-Handling: After use, wash hands thoroughly. Change any contaminated clothing immediately.

Storage Requirements

- Store **2-Ethylfuran** in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.[2][4]
- Keep the storage area away from heat, sparks, open flames, and direct sunlight.[4][6]
- Store away from incompatible materials such as strong oxidizing agents.[4]

Spill and Emergency Procedures

- Small Spills:
 - Evacuate non-essential personnel and ensure adequate ventilation.
 - Wearing appropriate PPE, contain the spill using a liquid-absorbent material (e.g., Chemizorb®, sand, or universal binders).[1]
 - Collect the absorbed material into a suitable, closed container for disposal.[4]
- Large Spills:
 - Evacuate the danger area immediately.
 - Alert emergency responders and consult an expert.
 - Prevent the spill from entering drains, as there is a risk of explosion.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[2][4]
- Skin Contact: Immediately remove all contaminated clothing.[4] Rinse the affected skin area with plenty of water and soap.[2][4][6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4] Remove contact lenses if present and easy to do. Seek medical attention.
- Ingestion: Do NOT induce vomiting.[4][6] Rinse the mouth with water and have the person drink one or two glasses of water.[2] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[2]

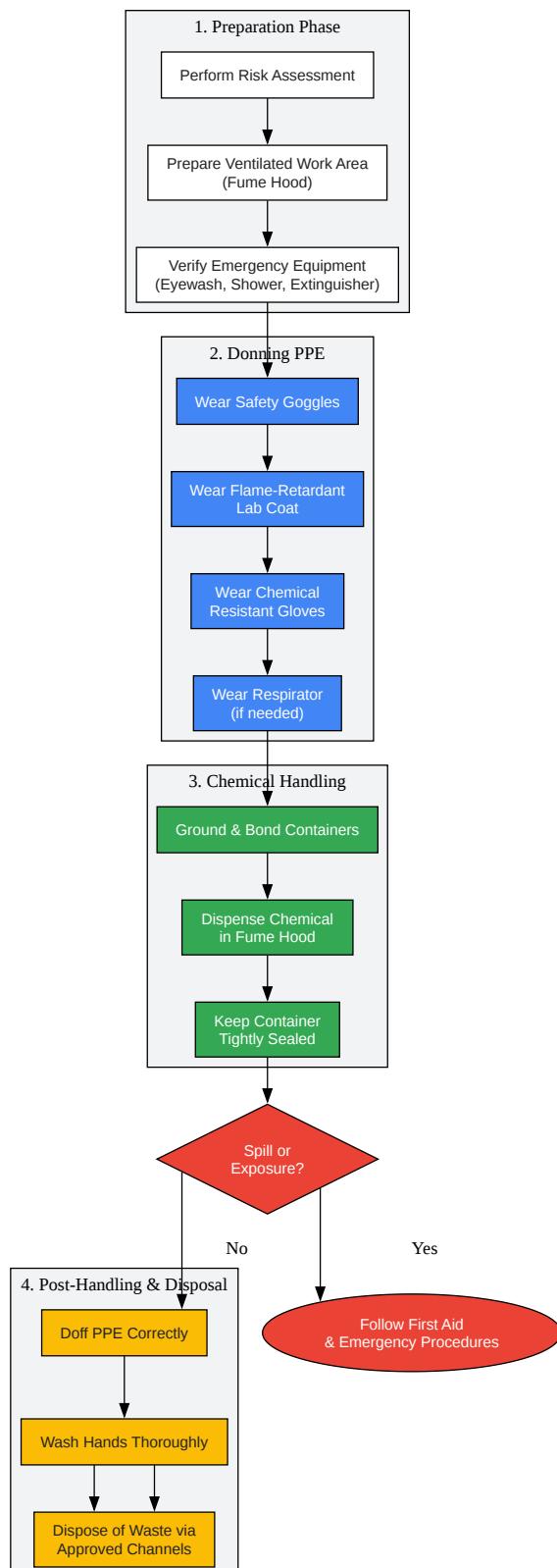
Disposal Plan

- All waste containing **2-Ethylfuran** must be treated as hazardous waste.
- Dispose of contents and containers at an approved waste disposal plant in accordance with all local, regional, and national regulations.[1][2][4]

- Do not mix with other waste streams. Leave the chemical in its original container if possible. Uncleaned containers should be handled and disposed of as if they were full.

Workflow for Handling 2-Ethylfuran

The following diagram illustrates the logical workflow for the safe handling of **2-Ethylfuran**, from initial preparation to final disposal.

[Click to download full resolution via product page](#)

A logical workflow for the safe handling of **2-Ethylfuran**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cpachem.com [cpachem.com]
- 2. echemi.com [echemi.com]
- 3. 2-Ethylfuran | C6H8O | CID 18554 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. 2-Ethylfuran - Safety Data Sheet [chemicalbook.com]
- 6. hpc-standards.com [hpc-standards.com]
- 7. lgcstandards.com [lgcstandards.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Ethylfuran]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b109080#personal-protective-equipment-for-handling-2-ethylfuran>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com